

Serinol chemical characteristics and CAS number 534-03-2

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Compound of Interest

Compound Name: 2-Amino-1,3-propanediol

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Serinol (CAS 534-03-2): A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Serinol, with the CAS number 534-03-2, is a prochiral amino alcohol that serves as a versatile building block in organic synthesis and holds significant importance in the pharmaceutical and chemical industries.[1] Structurally analogous to the amino acid serine, this small molecule, also known as **2-Amino-1,3-propanediol**, is a stable, hygroscopic, and corrosive solid at standard conditions, exhibiting high solubility in water.[1][2] Its bifunctional nature, possessing both primary amine and diol functionalities, allows for a wide range of chemical modifications, making it a key intermediate in the synthesis of non-ionic X-ray contrast agents, such as lopamidol, and a precursor for various pharmaceuticals and specialty chemicals.[2] This guide provides an in-depth overview of the chemical characteristics, synthesis, purification, and analytical methodologies related to Serinol, intended to serve as a technical resource for professionals in research and development.

Chemical and Physical Characteristics

Serinol is an organic compound with the chemical formula $C_3H_9NO_2$. [3][4] It is a colorless to pale yellow, hygroscopic solid that is highly soluble in water and various organic solvents.[1][2]

[3] The presence of both amino and hydroxyl groups facilitates hydrogen bonding, influencing its physical properties and reactivity.[3]

Identifiers and General Properties

Property	Value	Reference
CAS Number	534-03-2	[1][3][4]
Molecular Formula	C ₃ H ₉ NO ₂	[3][4][5]
Molecular Weight	91.11 g/mol	[1][6]
IUPAC Name	2-aminopropane-1,3-diol	[6]
Synonyms	2-Amino-1,3-propanediol, DL-Serinol, 2-Aminoglycerol, 1,3-Dihydroxy-2-propylamine	[1][3]
Appearance	White to off-white crystalline powder	[7]
Odor	Odorless	[8]

Physicochemical Data

Property	Value	Reference
Melting Point	52-56 °C	[1][8]
Boiling Point	115-116 °C (at 760 mmHg); 277 °C (lit.)	[1][2]
Density	1.1278 g/cm ³ (rough estimate)	[9]
Water Solubility	Soluble	[2][7]
pKa	12.24 ± 0.10 (Predicted)	[2][7]
LogP	-1.82 at 20°C	[2]
Flash Point	>110 °C (>230 °F)	[8]
Stability	Stable under normal temperatures and pressures; Hygroscopic	[7]

Synthesis of Serinol

The synthesis of Serinol can be achieved through various chemical and biotechnological routes. Common chemical methods often start from readily available precursors and involve reduction or amination steps.

Chemical Synthesis Routes

Several methods for the chemical synthesis of Serinol have been developed, each with its own advantages and challenges. Key starting materials include 2-nitro-1,3-propanediol, dihydroxyacetone, and epichlorohydrin.

A common industrial method involves the reaction of p-formaldehyde and nitromethane in the presence of a base to form the sodium salt of 2-nitro-1,3-propanediol. This intermediate is then catalytically hydrogenated to yield Serinol.

Figure 1: Synthesis of Serinol from p-Formaldehyde and Nitromethane.

Experimental Protocol Outline:

- **Condensation:** p-Formaldehyde and nitromethane are condensed in the presence of aqueous sodium hydroxide.
- **Reduction:** The resulting sodium salt of 2-nitro-1,3-propanediol is reacted with oxalic acid and a palladinated barium sulfate catalyst to form serinol oxalate.^[1] This reaction can yield up to 93% of the theoretical value.^[1]
- **Purification:** The crude serinol oxalate is then purified to obtain Serinol.

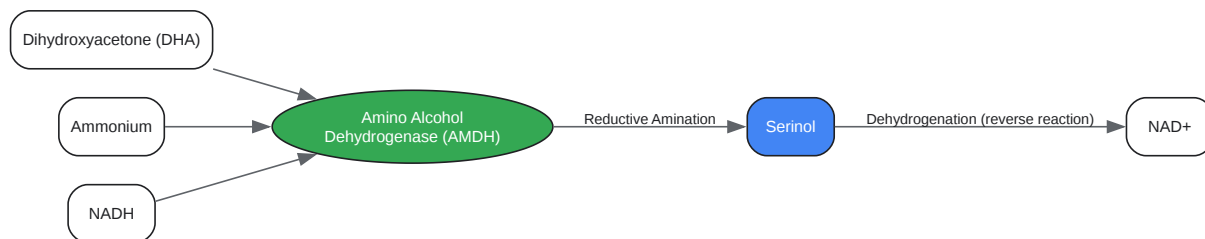
This method involves the formation of a 1,3-dialkoxy-isopropylamine intermediate from epichlorohydrin, which is subsequently hydrolyzed to Serinol.

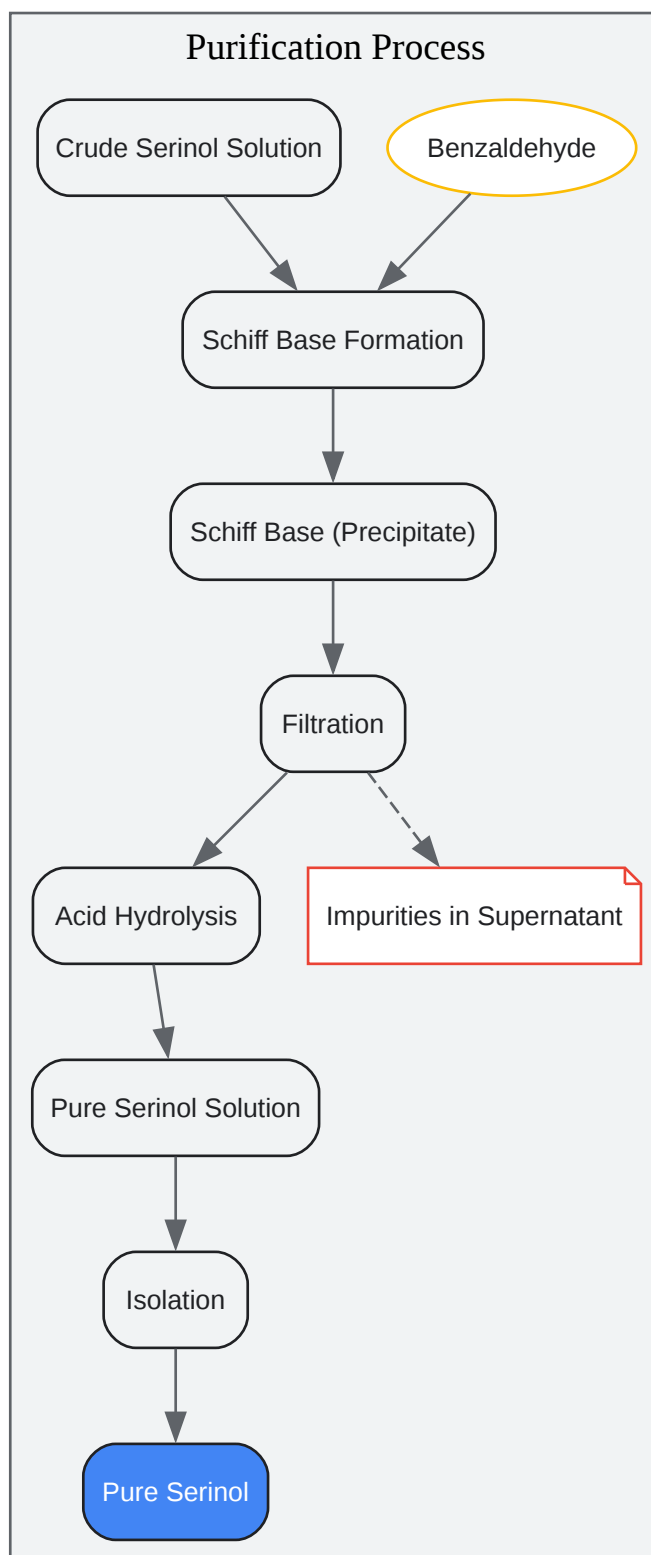
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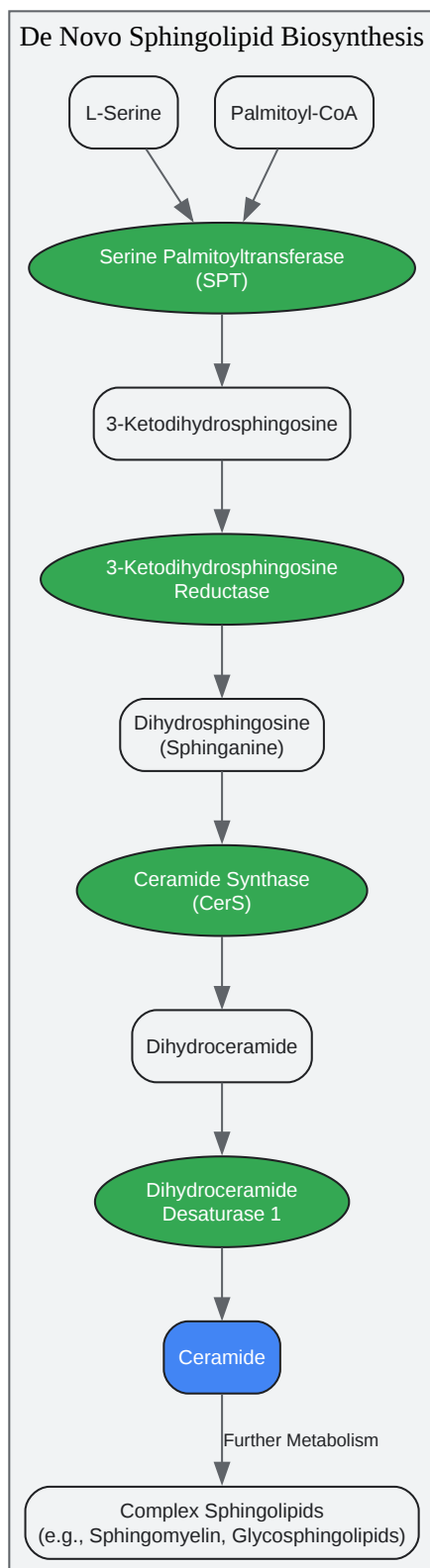
- **Alkoxyisopropanol Formation:** Epichlorohydrin is reacted with an alcohol (e.g., methanol or ethanol) in the presence of an alkali to form a 1,3-dialkoxyisopropanol.
- **Halogenation:** The intermediate is converted to a 1,3-dialkoxy-isopropyl halide.
- **Amination:** Reaction with ammonia or a primary/secondary amine yields a 1,3-dialkoxy-isopropylamine.
- **Hydrolysis:** The ether groups are cleaved using a strong acid, such as hydrochloric acid, to produce Serinol with purities of up to 99.8%.^[1]

Enzymatic Synthesis

Biotechnological approaches offer an alternative, often more environmentally friendly, route to Serinol. One such method utilizes amino alcohol dehydrogenases (AMDH).







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